Essential Safety and Operational Guide for Handling Ser-Val (Serine-Valine)

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Compound of Interest		
Compound Name:	*Ser-Val*	
Cat. No.:	*B1310948*	Get Quote

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential safety protocols and logistical plans for the dipeptide **Ser-Val** (Serine-Valine), ensuring a secure laboratory environment and the integrity of your research. While its constituent amino acids, L-Serine and L-Valine, are individually classified as non-hazardous, the dipeptide **Ser-Val** is associated with potential irritation hazards.

Hazard Identification and Personal Protective Equipment (PPE)

The primary hazards associated with **Ser-Val**, as identified by the Globally Harmonized System (GHS), are skin irritation, serious eye irritation, and potential respiratory irritation.[1] Therefore, a comprehensive approach to personal protection is crucial to minimize exposure and prevent contamination.

The following table summarizes the required PPE for handling **Ser-Val** in both powder and solution forms.

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PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required for protection against dust particles and liquid splashes. Must meet appropriate national standards (e.g., ANSI Z87.1 in the US).
Face Shield	Recommended in addition to goggles when there is a significant risk of splashing, such as during the initial reconstitution of the lyophilized powder or when handling larger quantities.	
Body Protection	Laboratory Coat	A standard, buttoned lab coat is the minimum requirement to protect clothing and skin from potential splashes and dust.
Hand Protection	Chemical-Resistant Gloves	Disposable nitrile gloves are recommended for their chemical resistance. Gloves should be inspected before use and changed immediately after contact with the peptide or if they show signs of degradation.
Respiratory Protection	Respirator / Dust Mask	Recommended when weighing or handling the lyophilized powder to avoid the inhalation of fine particles. A fit-tested N95 respirator or equivalent is appropriate.
General Attire	Long Pants & Closed-Toe Shoes	Required minimum attire for working in any laboratory

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where chemical materials are handled.

Operational Plans: Handling and Experimental Protocols

Proper handling procedures are critical to maintain the stability and integrity of **Ser-Val** while ensuring personnel safety.

Experimental Workflow for Handling **Ser-Val**

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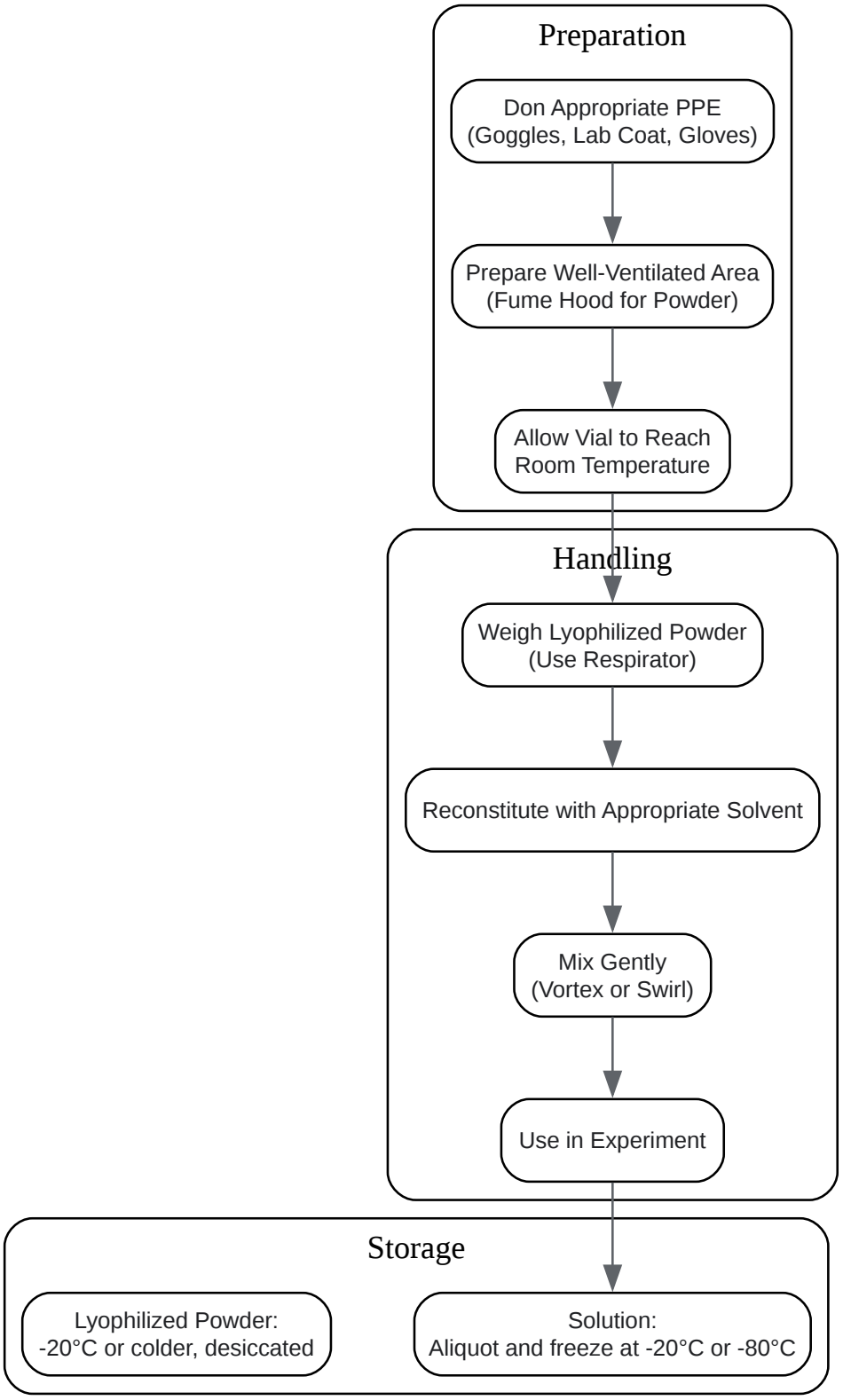

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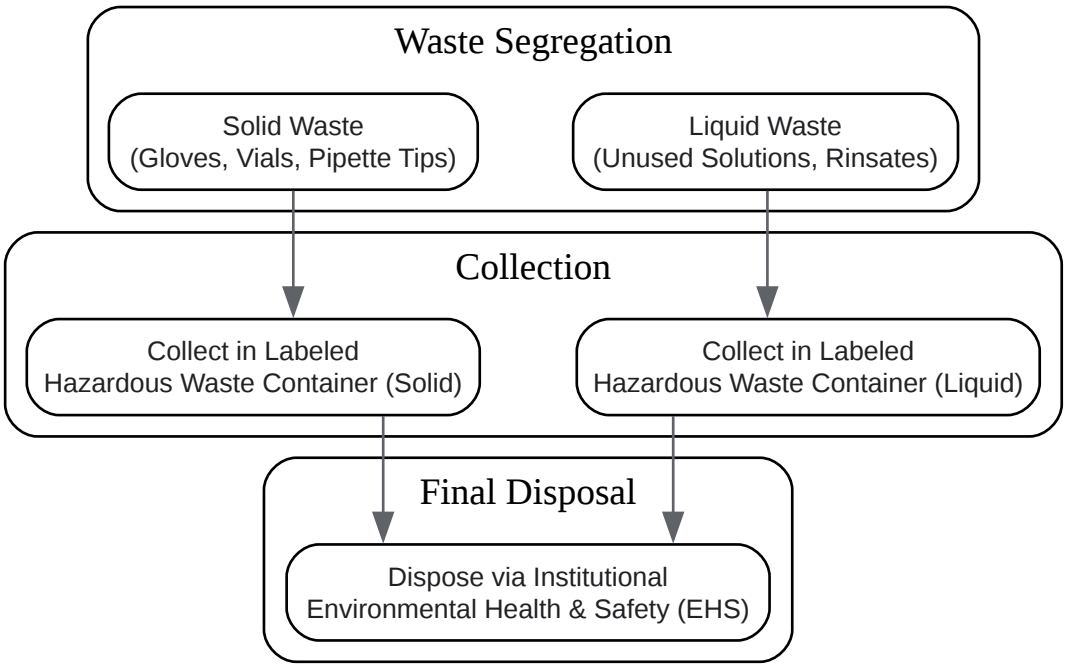

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References

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